

Physicochemical properties of 6,7-Dibromoquinoline-5,8-dione

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Compound of Interest

Compound Name: 6,7-Dibromoquinoline-5,8-dione

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An In-depth Technical Guide to the Physicochemical Properties of **6,7-Dibromoquinoline-5,8-dione**

Introduction

6,7-Dibromoquinoline-5,8-dione is a polycyclic aromatic compound belonging to the quinolinequinone class of molecules.^[1] This class of compounds is of significant interest to the scientific community, particularly in the fields of medicinal chemistry and drug development, due to their wide spectrum of biological activities.^{[2][3]} Derivatives of quinoline-5,8-dione have demonstrated promising anticancer, antimicrobial, antimalarial, and antifungal properties.^{[1][4]} ^[5] The presence of bromine atoms at the 6 and 7 positions of the quinoline-5,8-dione scaffold enhances the molecule's reactivity, providing a versatile platform for the synthesis of a diverse range of derivatives through reactions like Suzuki-Miyaura cross-coupling.^[4] This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological activities of **6,7-Dibromoquinoline-5,8-dione**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The physicochemical properties of **6,7-Dibromoquinoline-5,8-dione** are crucial for understanding its behavior in biological systems and for the design of new therapeutic agents. A summary of its key properties is presented in the table below.

Property	Value	Source
Molecular Formula	C9H3Br2NO2	[1] [6]
Molecular Weight	316.93 g/mol	[1] [6]
CAS Number	18633-05-1	[1] [6]
Boiling Point	365.7°C at 760 mmHg	[6]
Vapor Pressure	1.54E-05 mmHg at 25°C	[6]
Flash Point	175°C	[6]
Density	2.256 g/cm³	[6]
XLogP3	2.5	[6]
Hydrogen Bond Donor Count	0	[6]
Hydrogen Bond Acceptor Count	3	[6]
Rotatable Bond Count	0	[6]
Exact Mass	316.85100 Da	[6]
Canonical SMILES	C1=CC2=C(C(=O)C(=C(C2=O)Br)Br)N=C1	[1] [6]

Synthesis and Experimental Protocols

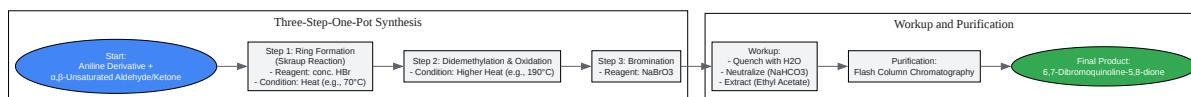
A common and efficient method for the synthesis of **6,7-dibromoquinoline-5,8-diones** involves a three-step, one-pot reaction utilizing the Skraup reaction.[\[2\]](#) This process is advantageous as it avoids the isolation and purification of intermediates, often leading to higher overall yields.[\[2\]](#)

General Procedure for the Three-Step-One-Pot Synthesis of 6,7-Dibromoquinoline-5,8-diones:

- Ring Formation (Skraup Reaction): An appropriately substituted aniline (e.g., 2,5-dimethoxyaniline) is reacted with an α,β -unsaturated aldehyde or ketone (e.g., acrolein or

crotonaldehyde) in the presence of a strong acid, typically concentrated hydrobromic acid (HBr).^[2] The mixture is heated to facilitate the cyclization and formation of the quinoline ring.^[2]

- **Didemethylation and Oxidation:** The reaction mixture is then heated at a higher temperature for an extended period. During this step, any methoxy groups present on the benzene ring are demethylated to hydroxyl groups, forming a hydroquinone intermediate. This intermediate is subsequently oxidized to the corresponding quinone.^[2]
- **Bromination:** Sodium bromate (NaBrO₃) is added to the reaction mixture. This serves as a source of bromine, which undergoes Michael addition to the C6 and C7 positions of the quinoline-5,8-dione core, yielding the final **6,7-dibromoquinoline-5,8-dione** product.^[2]
- **Workup and Purification:** The reaction is quenched with water, neutralized with a base such as sodium bicarbonate, and extracted with an organic solvent like ethyl acetate. The crude product is then purified using flash column chromatography.^[2]



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A flowchart illustrating the three-step-one-pot synthesis of **6,7-dibromoquinoline-5,8-dione**.

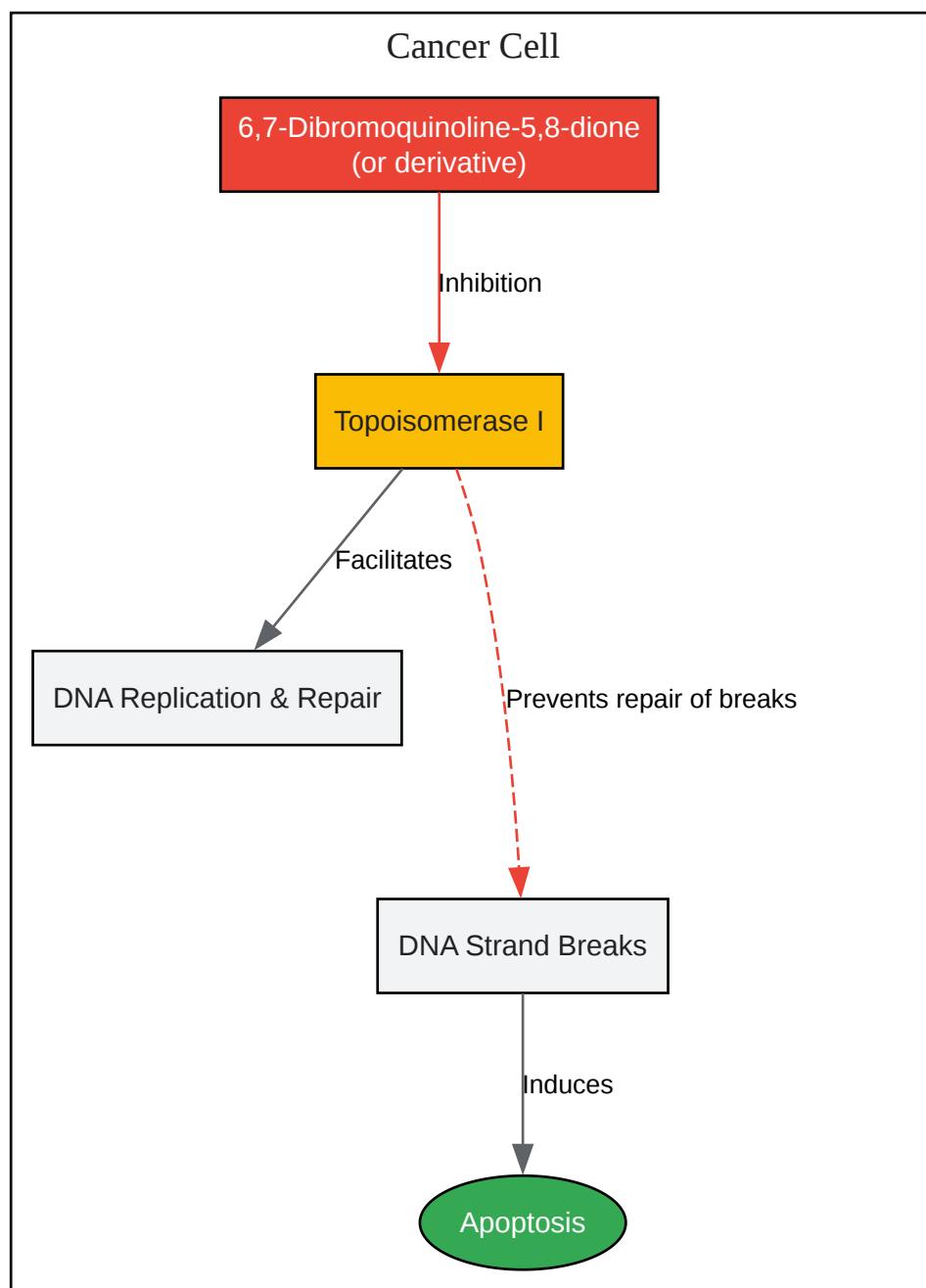
Biological Activity and Mechanism of Action

Quinoline-5,8-diones are recognized for their redox-active properties, which are central to their biological mechanisms of action.^[4] These compounds can undergo enzymatic reduction to form hydroquinones, a process that can lead to the generation of reactive oxygen species (ROS), contributing to their cytotoxic effects against cancer cells.^[4]

Derivatives of **6,7-dibromoquinoline-5,8-dione** have shown significant potential as antimicrobial and anticancer agents.^[1] The bromine atoms at the C6 and C7 positions are

crucial for this activity and also serve as reactive sites for further chemical modifications to generate derivatives with enhanced potency and selectivity.[4]

One of the proposed mechanisms for the anticancer activity of certain quinoline derivatives is the inhibition of topoisomerase I.[7] Topoisomerase I is a vital enzyme involved in DNA replication and repair. Its inhibition leads to the accumulation of DNA strand breaks, ultimately triggering apoptosis (programmed cell death) in cancer cells.[7]



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Proposed mechanism of action for quinoline-dione derivatives via Topoisomerase I inhibition.

Applications in Research and Development

The versatile chemical nature and significant biological activity of **6,7-dibromoquinoline-5,8-dione** make it a valuable scaffold in several areas of research and development:

- Organic Synthesis: It serves as a key intermediate for the synthesis of more complex heterocyclic compounds.[\[1\]](#)
- Pharmaceuticals: Its derivatives are actively being investigated for their therapeutic potential against a range of diseases, including cancer and infectious diseases.[\[1\]](#)[\[3\]](#)
- Material Science: The unique electronic properties of the quinoline-dione core suggest potential applications in the development of organic electronic devices and sensors.[\[1\]](#)

Conclusion

6,7-Dibromoquinoline-5,8-dione is a compound with significant potential in medicinal chemistry and materials science. Its well-defined physicochemical properties, coupled with a versatile synthetic methodology, make it an attractive starting point for the development of novel therapeutic agents and functional materials. The potent biological activities exhibited by its derivatives, particularly in the areas of oncology and infectious diseases, underscore the importance of continued research into this fascinating class of molecules. This guide provides a foundational understanding for researchers and developers looking to explore the therapeutic and material applications of **6,7-dibromoquinoline-5,8-dione** and its analogues.

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